

Spectroscopic Profile of 1H,1H,2H,2H-Perfluorohexyl Bromide: A Technical Guide

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Compound of Interest

Compound Name: 1H,1H,2H,2H-Perfluorohexyl
bromide

CAS No.: 38436-14-5

Cat. No.: B1270804

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectroscopic data for **1H,1H,2H,2H-Perfluorohexyl bromide** (C₆H₄BrF₉). Due to the limited availability of published experimental spectra for this specific compound, this guide leverages predictive models and data from analogous structures to offer a comprehensive analytical profile, encompassing Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **1H,1H,2H,2H-Perfluorohexyl bromide**. These values are calculated based on established computational models and should be considered as estimations for experimental planning and spectral interpretation.

Table 1: Predicted ¹H NMR Data

Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constants (J) in Hz
-CH ₂ -Br	3.5 - 3.8	Triplet	~ 7-8
-CH ₂ -CF ₂ -	2.6 - 2.9	Triplet of triplets	J(H-H) ~ 7-8, J(H-F) ~ 15-18

Table 2: Predicted ¹³C NMR Data

Carbon	Predicted Chemical Shift (ppm)
-CH ₂ -Br	30 - 35
-CH ₂ -CF ₂ -	25 - 30 (triplet, J(C-F) ~ 20-25 Hz)
-CF ₂ -CH ₂ -	115 - 125 (triplet, J(C-F) ~ 25-30 Hz)
-CF ₂ -	110 - 120 (complex multiplets)
-CF ₂ -CF ₃	110 - 120 (complex multiplets)
-CF ₃	115 - 125 (quartet, J(C-F) ~ 280-290 Hz)

Table 3: Predicted ¹⁹F NMR Data

Fluorine	Predicted Chemical Shift (ppm) vs. CFCI ₃
-CF ₂ -CH ₂ -	-110 to -115
-CF ₂ -	-120 to -126
-CF ₂ -CF ₃	-124 to -128
-CF ₃	-80 to -85

Table 4: Predicted Key IR Absorptions

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H stretch (alkane)	2900 - 3000	Medium
C-H bend (alkane)	1400 - 1470	Medium
C-F stretch	1100 - 1300	Strong, Broad
C-Br stretch	550 - 650	Medium-Strong

Table 5: Predicted Mass Spectrometry Fragmentation

m/z	Predicted Fragment	Notes
326/328	[M] ⁺	Molecular ion peak, showing characteristic 1:1 isotopic pattern for Bromine (⁷⁹ Br/ ⁸¹ Br).
247	[M-Br] ⁺	Loss of a bromine radical.
197	[C ₄ F ₉] ⁺	Fragmentation of the perfluoroalkyl chain.
69	[CF ₃] ⁺	A common fragment in fluorinated compounds.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data. Instrument parameters may need to be optimized for the specific sample and equipment.

2.1 NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **1H,1H,2H,2H-Perfluorohexyl bromide** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, Acetone-d₆).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a multinuclear probe.

- ^1H NMR:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.
 - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- ^{13}C NMR:
 - Acquire a proton-decoupled carbon spectrum.
 - Typical parameters: 512-1024 scans, relaxation delay of 2-5 seconds.
- ^{19}F NMR:
 - Acquire a proton-decoupled fluorine spectrum.
 - Use a fluorine-free reference standard (e.g., CFCl_3 as an external standard).

2.2 IR Spectroscopy

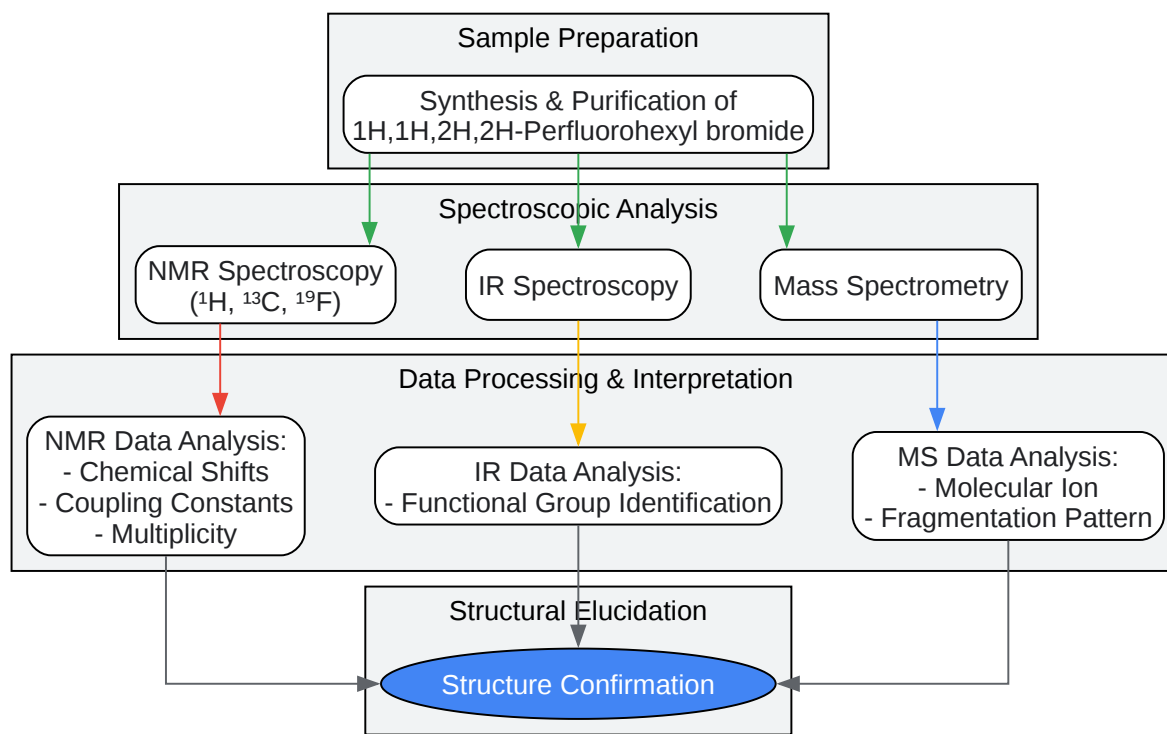
- Sample Preparation:
 - Neat Liquid: Place a drop of the liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
 - Solution: Dissolve the sample in a suitable solvent (e.g., CCl_4) and place in a liquid cell.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder or the pure solvent.
 - Record the sample spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

2.3 Mass Spectrometry

- Instrumentation: A mass spectrometer with an appropriate ionization source, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Sample Introduction:
 - GC-MS (for EI): If the compound is volatile, introduce it via a gas chromatograph for separation and subsequent ionization.
 - Direct Infusion (for ESI): Dissolve the sample in a suitable solvent and infuse it directly into the ion source.
- Data Acquisition:
 - Acquire a full scan mass spectrum over a relevant m/z range (e.g., 50-500 amu).
 - The ionization energy for EI is typically set to 70 eV.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a chemical compound like **1H,1H,2H,2H-Perfluorohexyl bromide**.



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- To cite this document: BenchChem. [Spectroscopic Profile of 1H,1H,2H,2H-Perfluorohexyl Bromide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270804/docs#spectroscopic-profile-of-1h-1h-2h-2h-perfluorohexyl-bromide-a-technical-guide\]](https://www.benchchem.com/product/b1270804/docs#spectroscopic-profile-of-1h-1h-2h-2h-perfluorohexyl-bromide-a-technical-guide)

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